

# Application Notes and Protocols for Besifloxacin Agar Disk Diffusion Susceptibility Testing

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## Compound of Interest

Compound Name: **Besifloxacin**

Cat. No.: **B178879**

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## Introduction

**Besifloxacin** is a fluoroquinolone antimicrobial agent approved for topical ophthalmic use in the treatment of bacterial conjunctivitis. The agar disk diffusion assay, a modification of the Kirby-Bauer method, is a standardized procedure used to determine the *in vitro* susceptibility of bacterial isolates to antimicrobial agents. This document provides a detailed protocol for performing agar disk diffusion susceptibility testing for **besifloxacin**, adhering to the principles outlined by the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

An important consideration for **besifloxacin** is that as a topical ophthalmic agent, standardized interpretive criteria (i.e., breakpoints for "Susceptible," "Intermediate," and "Resistant" categories) have not been formally established by regulatory bodies like the CLSI or EUCAST. According to a U.S. Food and Drug Administration (FDA) microbiology review, breakpoints for antimicrobial susceptibility testing are not required for antimicrobials intended for topical administration.<sup>[1][2]</sup> Therefore, this protocol focuses on the methodology to obtain reproducible zone of inhibition diameters, which can be used for research, surveillance, and comparative purposes. Quality control (QC) ranges for **besifloxacin** were utilized during clinical trials, but specific, universally standardized ranges are not published in current CLSI or EUCAST documents.<sup>[2]</sup>

## Quantitative Data Summary

The following tables summarize the specifications for **besifloxacin** disk diffusion testing and the recommended quality control strains.

Table 1: **Besifloxacin** Disk Specifications

Parameter	Specification
Antimicrobial Agent	Besifloxacin
Disk Potency	5 µg

Source: As evaluated in FDA microbiology reviews for potential clinical use.[\[1\]](#)

Table 2: Quality Control (QC) Strains and Media

QC Strain	ATCC® Number	Recommended Medium
Staphylococcus aureus	25923™	Mueller-Hinton Agar
Haemophilus influenzae	49247™	Haemophilus Test Medium (HTM)

Note on QC Ranges: Officially established QC zone diameter ranges for **Besifloxacin** are not currently published by CLSI or EUCAST. Laboratories should establish their own internal QC ranges. This typically involves testing the QC strains over 20-30 consecutive days to establish a mean and acceptable range.

## Experimental Protocols

This section details the standardized protocol for performing the agar disk diffusion test for **besifloxacin**.

## Materials

- **Besifloxacin** antimicrobial susceptibility test disks (5 µg)

- Mueller-Hinton Agar (MHA) plates (4 mm depth)
- Haemophilus Test Medium (HTM) plates (for *H. influenzae*)
- Tryptic Soy Broth (TSB) or other suitable broth medium
- Sterile saline (0.85%)
- 0.5 McFarland turbidity standard
- Sterile cotton swabs
- Bacterial isolates for testing
- Quality control (QC) strains (*S. aureus* ATCC® 25923™, *H. influenzae* ATCC® 49247™)
- Incubator (35°C ± 2°C, with 5% CO<sub>2</sub> for *H. influenzae*)
- Calipers or a ruler for measuring zone diameters (in mm)
- Sterile forceps or disk dispenser

## Methodology

### 1. Media Preparation

- Prepare Mueller-Hinton Agar and Haemophilus Test Medium according to the manufacturer's instructions.
- Ensure the final pH of the MHA is between 7.2 and 7.4 at room temperature.
- Pour the molten agar into sterile Petri dishes on a level surface to a uniform depth of 4 mm.
- Allow the plates to solidify at room temperature.
- Before use, the agar surface should be dry, with no visible moisture droplets. If necessary, dry the plates in an incubator with the lids slightly ajar.

### 2. Inoculum Preparation

- Colony Suspension Method: Using a sterile loop or needle, select 3-5 well-isolated colonies of the pure bacterial culture to be tested.
- Suspend the colonies in a tube containing 4-5 mL of a suitable broth medium (e.g., Tryptic Soy Broth).
- Incubate the broth culture at  $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$  until it achieves or exceeds the turbidity of a 0.5 McFarland standard (typically 2-6 hours).
- Adjust the turbidity of the bacterial suspension with sterile saline or broth to match the 0.5 McFarland standard. This can be done by visual comparison against a white background with a contrasting black line. This suspension should contain approximately  $1-2 \times 10^8$  CFU/mL.
- The standardized inoculum suspension should be used within 15 minutes of preparation.

### 3. Inoculation of Agar Plate

- Dip a sterile cotton swab into the adjusted inoculum suspension.
- Rotate the swab several times against the inside wall of the tube above the liquid level, pressing firmly to remove excess inoculum.
- Streak the entire surface of the MHA or HTM plate with the swab three times, rotating the plate approximately 60 degrees between each streaking to ensure uniform coverage and a confluent lawn of growth.
- Allow the plate to dry for 3-5 minutes, but no more than 15 minutes, with the lid slightly ajar before applying the disks.

### 4. Application of **Besifloxacin** Disks

- Aseptically place a 5  $\mu\text{g}$  **besifloxacin** disk onto the surface of the inoculated agar plate using sterile forceps or a disk dispenser.
- Gently press the disk down with sterile forceps to ensure complete contact with the agar.

- Once a disk is in contact with the agar, do not move it, as diffusion of the antimicrobial agent begins immediately.
- If testing multiple antimicrobials, ensure disks are spaced far enough apart to prevent overlapping zones of inhibition (typically at least 24 mm from center to center).

## 5. Incubation

- Invert the plates and place them in an incubator within 15 minutes of disk application.
- Incubate at  $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$  for 16-20 hours in ambient air for non-fastidious organisms like *S. aureus*.
- For *H. influenzae*, incubate in an atmosphere of 5%  $\text{CO}_2$ .

## 6. Reading and Interpreting Results

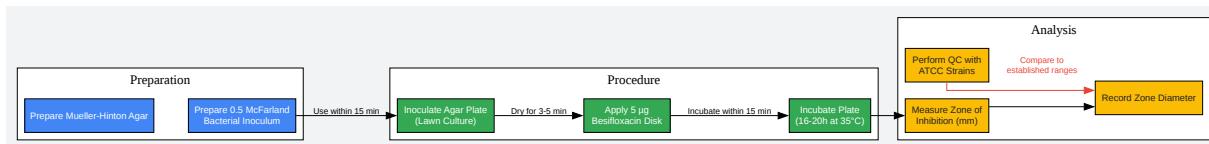
- After incubation, measure the diameter of the zone of complete growth inhibition (including the disk diameter) to the nearest millimeter using calipers or a ruler.
- View the plate against a dark, non-reflective background with reflected light.
- For swarming organisms like *Proteus* spp., ignore the thin film of swarming growth and measure the diameter of the obvious zone of inhibition.
- Record the zone diameter in millimeters. As no official interpretive criteria exist, results should be reported as the measured zone diameter.

## 7. Quality Control

- On each day of testing, perform the disk diffusion procedure with the appropriate QC strains (*S. aureus* ATCC® 25923™ on MHA and *H. influenzae* ATCC® 49247™ on HTM).
- Measure and record the zone diameters for the QC strains.
- Compare the results to the laboratory's established internal ranges to ensure the validity of the test results. If QC results fall outside the established ranges, patient results should not be reported, and the procedure must be investigated for potential errors.

# Visualizations

## Experimental Workflow Diagram



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## References

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